

An In-depth Technical Guide to 2-Diethylaminoethanol-d10 Hydrochloride

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Compound of Interest

Compound Name: *2-Diethylaminoethanol-d10 Hydrochloride*

Cat. No.: *B570029*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-Diethylaminoethanol-d10 Hydrochloride**. This isotopically labeled compound is of significant interest as an intermediate in the synthesis of deuterated pharmaceutical standards, such as Flurazepam-d10.

Core Chemical and Physical Properties

2-Diethylaminoethanol-d10 Hydrochloride is the deuterated form of 2-Diethylaminoethanol Hydrochloride, where ten hydrogen atoms have been replaced by deuterium. This isotopic labeling is crucial for its use as an internal standard in quantitative analysis and in metabolic studies.

Property	Data
CAS Number	1092978-76-1[1][2]
Molecular Formula	C ₆ H ₆ D ₁₀ ClNO[1]
Molecular Weight	163.71 g/mol [1]
Accurate Mass	163.1548[3]
Appearance	White Solid[4]
Solubility	The unlabelled compound is soluble in water, alcohol, ether, and benzene.[5] The hydrochloride salt is expected to be highly water-soluble.[6]
Storage Conditions	2-8°C Refrigerator, Under inert atmosphere[4]
Synonyms	2-(Bis(ethyl-d5)amino)ethan-1-ol Hydrochloride, 2-[Bis(1,1,2,2,2-pentadeuterioethyl)amino]ethanol Hydrochloride, (Diethylamino)ethanol-d10 Hydrochloride, Dehydasa-d10 Hydrochloride[4][1]

Experimental Protocols

Synthesis of 2-Diethylaminoethanol-d10 Hydrochloride

The synthesis of the hydrochloride salt typically involves the reaction of the free base, 2-(Bis(ethyl-d5)amino)ethan-1-ol, with hydrochloric acid. A general procedure is outlined below:

- **Reaction Setup:** 2-(Bis(ethyl-d5)amino)ethan-1-ol is dissolved in a suitable anhydrous solvent, such as diethyl ether or dichloromethane, in a reaction vessel equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- **Acidification:** A solution of hydrogen chloride (HCl) in a compatible solvent (e.g., HCl in diethyl ether) is added dropwise to the stirred solution of the deuterated amine at a controlled temperature, often 0°C, to manage the exothermic reaction.

- **Precipitation:** As the HCl is added, the **2-Diethylaminoethanol-d10 Hydrochloride** salt precipitates out of the solution. The addition is continued until the reaction is complete, which can be monitored by pH indicators.
- **Isolation:** The resulting white solid is collected by vacuum filtration.
- **Purification:** The collected solid is washed with cold anhydrous solvent to remove any unreacted starting material and impurities. It is then dried under vacuum to yield the final high-purity product.

A related synthesis for a similar, non-deuterated compound involves the chlorination of the corresponding ethanolamine with thionyl chloride, followed by a reflux reaction with absolute ethanol.^[7]^[8]

Analytical Characterization

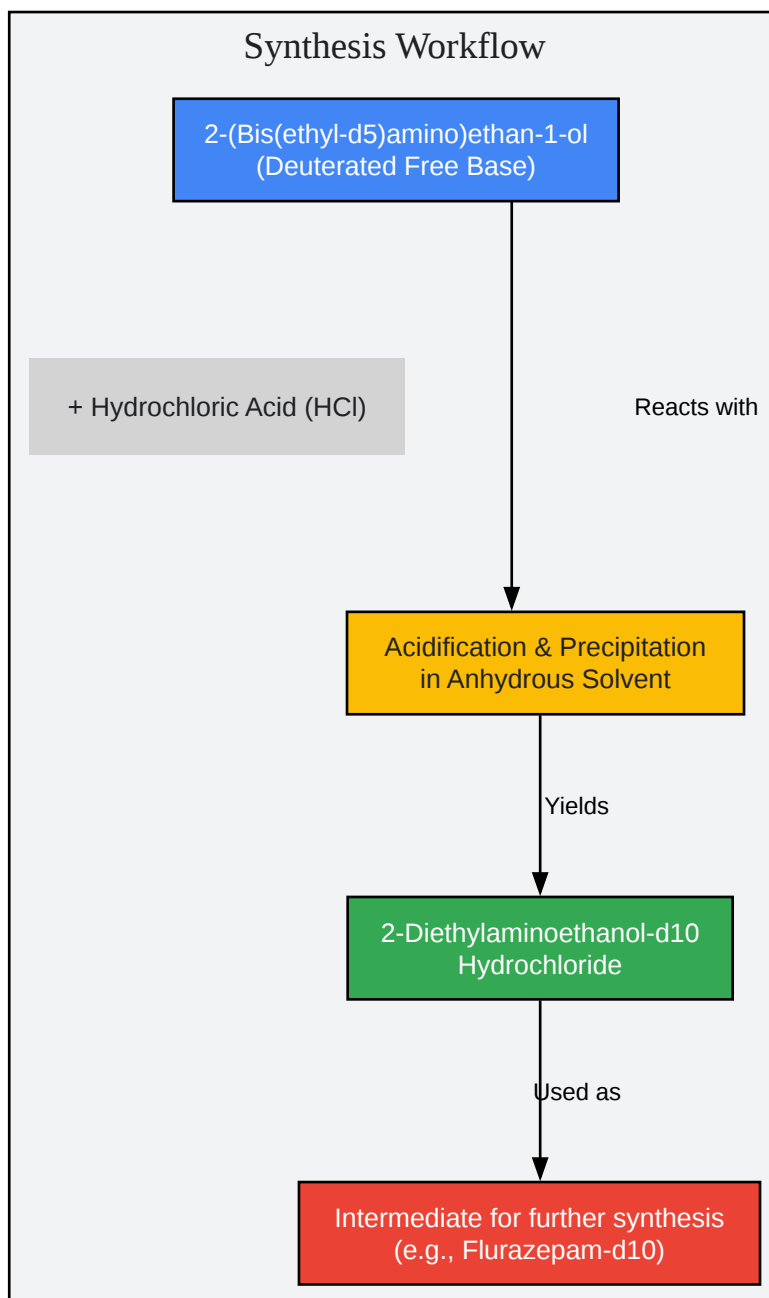
Standard analytical techniques are employed to confirm the identity, purity, and structure of the synthesized compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR spectroscopy are used to confirm the structure of the molecule. In the ¹H NMR spectrum of **2-Diethylaminoethanol-d10 Hydrochloride**, the signals corresponding to the ethyl groups would be absent due to deuteration.
- **Mass Spectrometry (MS):** Mass spectrometry is used to confirm the molecular weight and isotopic enrichment of the compound.^[9] Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) can be employed for analysis.^[10]
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the functional groups present in the molecule, such as the O-H stretch of the alcohol and the N-H stretch of the protonated amine.

Applications and Logical Workflows

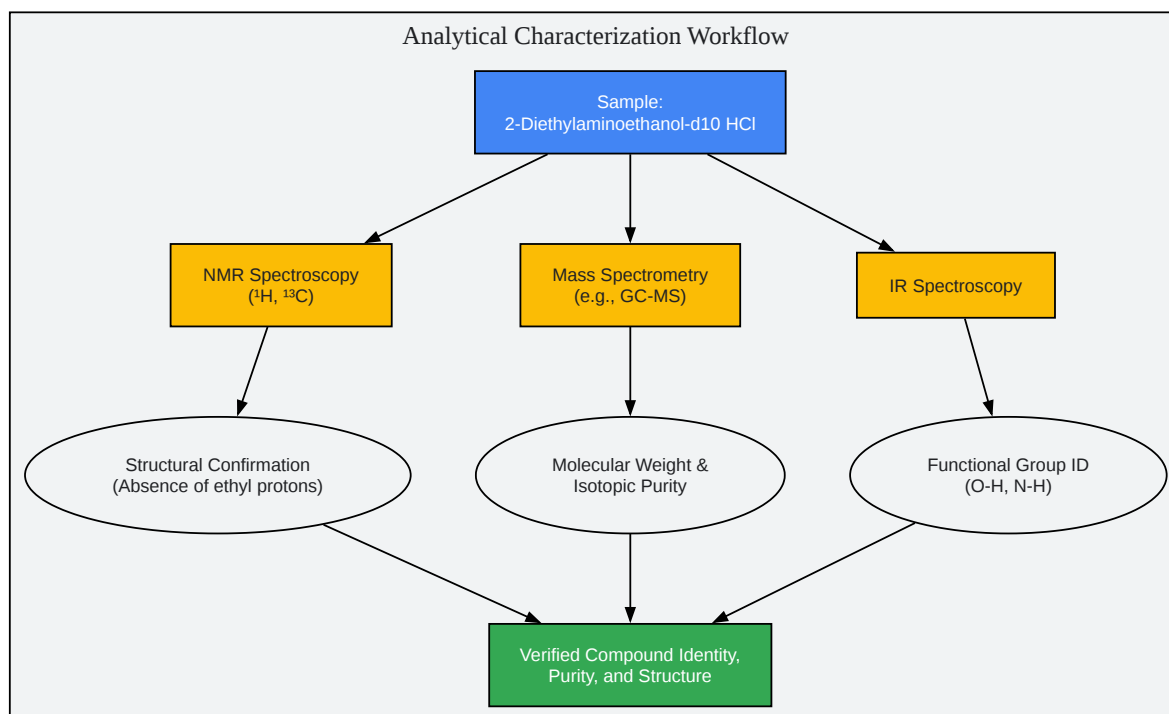
The primary application of **2-Diethylaminoethanol-d10 Hydrochloride** is as a chemical intermediate.^[4] It is notably used in the synthesis of Flurazepam-d10 Dihydrochloride, a deuterated version of the sedative and hypnotic drug Flurazepam.^[4]

Below are diagrams illustrating key logical workflows involving this compound.



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Caption: Synthesis workflow for **2-Diethylaminoethanol-d10 Hydrochloride**.



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Caption: General workflow for analytical characterization.

The unlabelled form, 2-(Diethylamino)ethanol (DEAE), has broader applications, including its use as a corrosion inhibitor in steam and condensate lines, a precursor for ion exchange resins, and an intermediate in the synthesis of local anesthetics like procaine.[11][12] Studies on the non-deuterated hydrochloride salt suggest it may influence neurotransmitter systems, particularly those involving acetylcholine.[11]

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